

Essential Safety and Logistical Information for Handling 4-(p-Tolyloxy)aniline

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Compound of Interest

Compound Name: 4-(p-Tolyloxy)aniline

Cat. No.: B1329656

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides crucial guidance for the safe use of **4-(p-Tolyloxy)aniline**, a member of the aromatic amine class of compounds. The following information outlines essential personal protective equipment (PPE), operational procedures, and disposal plans to minimize risk and ensure a safe working environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-(p-Tolyloxy)aniline** is provided below. This information is essential for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C ₁₃ H ₁₃ NO[1]
Molecular Weight	199.25 g/mol [1]
CAS Number	41295-20-9[2]
Appearance	Solid (form not specified)
Synonyms	4-(4-Methylphenoxy)aniline, 4-Amino-4'-methyldiphenyl ether[1]

Hazard Identification and Personal Protective Equipment (PPE)

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-(p-Tolyloxy)aniline** presents several hazards. The recommended PPE is based on a comprehensive risk assessment for handling aromatic amines.^[3]

GHS Hazard Statements:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

A multi-layered approach to PPE is critical to mitigate the risks associated with handling **4-(p-Tolyloxy)aniline**. The following table outlines the recommended PPE for various laboratory operations.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust and vapors.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield provides broader protection, especially during transfers and reactions.
Hand Protection	Chemical-Resistant Gloves (e.g., Nitrile, Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes.
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills.
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient. The type of respirator will depend on the specific operational conditions.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **4-(p-Tolyloxy)aniline** from preparation to disposal.

1. Pre-Handling Preparation:

- **Risk Assessment:** Conduct a thorough risk assessment for the planned experiment.
- **Information Review:** Review the Safety Data Sheet (SDS) for **4-(p-Tolyloxy)aniline** before beginning work. If a substance-specific SDS is unavailable, consult the safety data for

structurally similar aromatic amines.

- **Emergency Equipment:** Ensure that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.
- **Designated Area:** All work with **4-(p-Tolyloxy)aniline** should be conducted in a designated area within a certified chemical fume hood.

2. Handling the Compound:

- **Personal Protective Equipment:** Don all required PPE as outlined in the table above before entering the designated handling area.
- **Weighing:** When weighing the solid compound, use a balance located inside the fume hood or a ventilated balance enclosure to minimize the risk of inhaling airborne particles.
- **Dissolving:** When preparing solutions, slowly add the solid **4-(p-Tolyloxy)aniline** to the solvent to prevent splashing.
- **Reactions:** All chemical reactions involving this compound must be performed in appropriate glassware, securely set up within the fume hood.

3. Post-Handling Procedures:

- **Decontamination:** Thoroughly wipe down the work area within the fume hood with an appropriate solvent and cleaning agent.
- **Hand Washing:** Wash hands thoroughly with soap and water immediately after removing gloves.

Disposal Plan

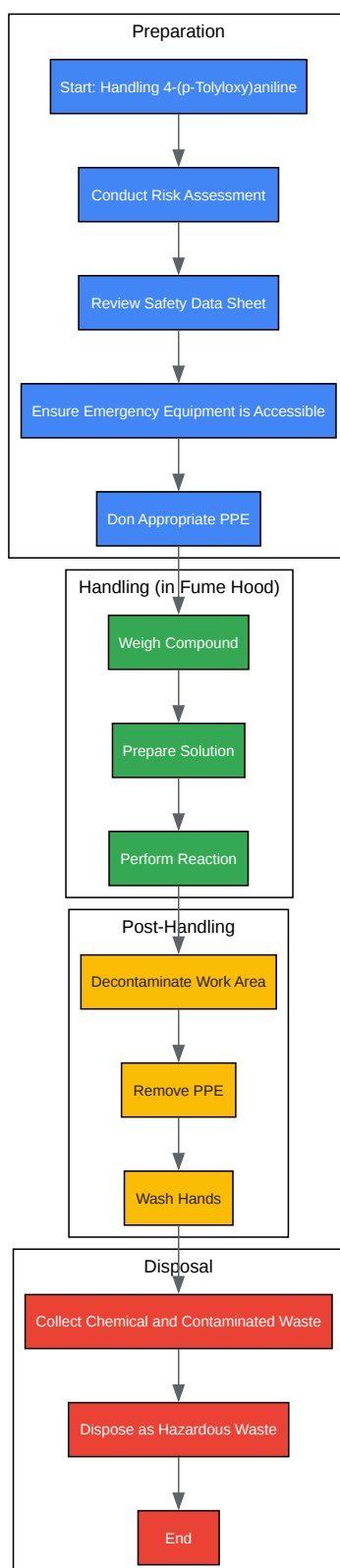
Proper disposal of **4-(p-Tolyloxy)aniline** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Dispose of all solid **4-(p-Tolyloxy)aniline** and any solutions containing it as hazardous chemical waste. Do not pour this chemical down the drain.

- Contaminated Materials: Any materials that have come into contact with **4-(p-Tolyloxy)aniline**, such as gloves, pipette tips, and paper towels, must be collected in a designated, sealed container for disposal as hazardous waste.
- Regulatory Compliance: All waste disposal must be carried out in accordance with local, state, and federal environmental regulations. Consult your institution's environmental health and safety (EHS) department for specific guidance on hazardous waste disposal procedures.

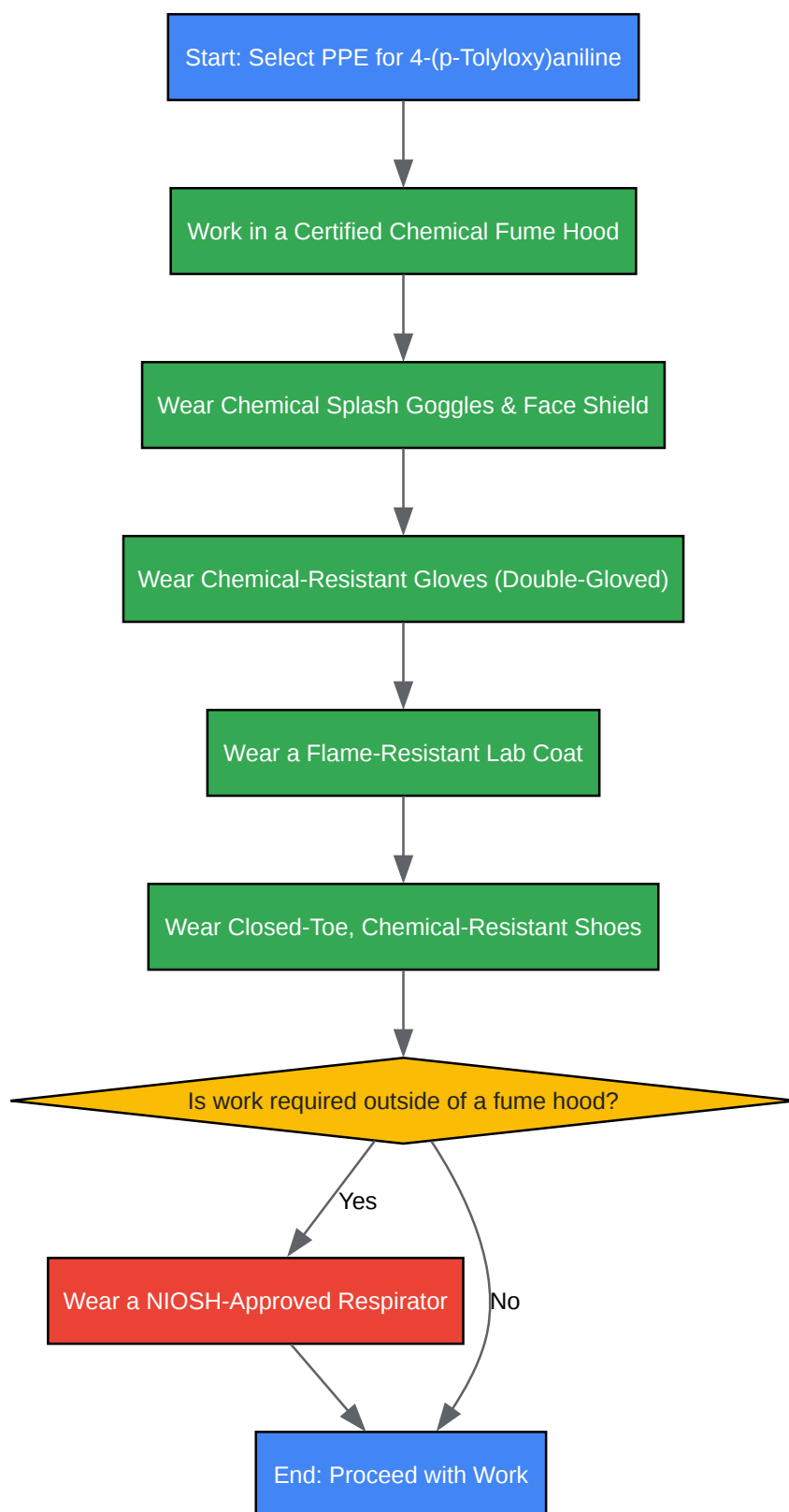
Visual Guides for Safe Handling

To further clarify the procedural steps and decision-making processes, the following diagrams have been created using the Graphviz DOT language.



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Caption: Operational Workflow for **4-(p-Tolyloxy)aniline**.



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Caption: PPE Selection for **4-(p-Tolyloxy)aniline**.

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References

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- 2. 4-(p-Tolyloxy)aniline | C₁₃H₁₃NO | CID 94519 - PubChem [pubchem.ncbi.nlm.nih.gov]
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